

1-butyl-2-methylbenzene IUPAC name and synonyms

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Compound of Interest

Compound Name: 1-butyl-2-methylbenzene

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An In-Depth Technical Guide to 1-Butyl-2-methylbenzene

This guide provides a comprehensive overview of **1-butyl-2-methylbenzene**, including its nomenclature, physicochemical properties, and a representative synthetic protocol. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

IUPAC Nomenclature and Synonyms

The unequivocally recognized IUPAC name for this aromatic hydrocarbon is **1-butyl-2-methylbenzene**.^{[1][2]} It is also commonly known by several synonyms, which are frequently encountered in chemical literature and databases.

Common Synonyms:

- o-Butyltoluene^[1]
- 2-Butyltoluene^[1]
- 1-Methyl-2-butylbenzene^[2]
- Toluene, o-butyl-^[2]
- Benzene, 1-butyl-2-methyl-^[1]

- 1-Methyl-2-n-butylbenzene[2]

Physicochemical Properties

A summary of the key physical and chemical properties of **1-butyl-2-methylbenzene** is presented in the table below. This data is essential for its handling, application in synthetic procedures, and for analytical characterization.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆	[1][2]
Molecular Weight	148.24 g/mol	[1][2]
CAS Number	1595-11-5	[1][2]
Appearance	Colorless liquid	
Boiling Point	195-196 °C	[3]
Density	0.869 g/cm ³	[3]
Refractive Index	1.4950	[3]
Solubility	Insoluble in water; Soluble in organic solvents	[3]

Experimental Protocols: Synthesis via Friedel-Crafts Alkylation

A common and effective method for the synthesis of **1-butyl-2-methylbenzene** is the Friedel-Crafts alkylation of toluene. This electrophilic aromatic substitution reaction involves the reaction of toluene with an alkylating agent, such as 1-bromobutane or 1-chlorobutane, in the presence of a Lewis acid catalyst.

Reaction: Toluene + 1-Bromobutane → **1-Butyl-2-methylbenzene** + 1-Butyl-4-methylbenzene

It is important to note that this reaction typically yields a mixture of ortho and para isomers. The ortho isomer, **1-butyl-2-methylbenzene**, can be separated from the para isomer by distillation.

Detailed Methodology:

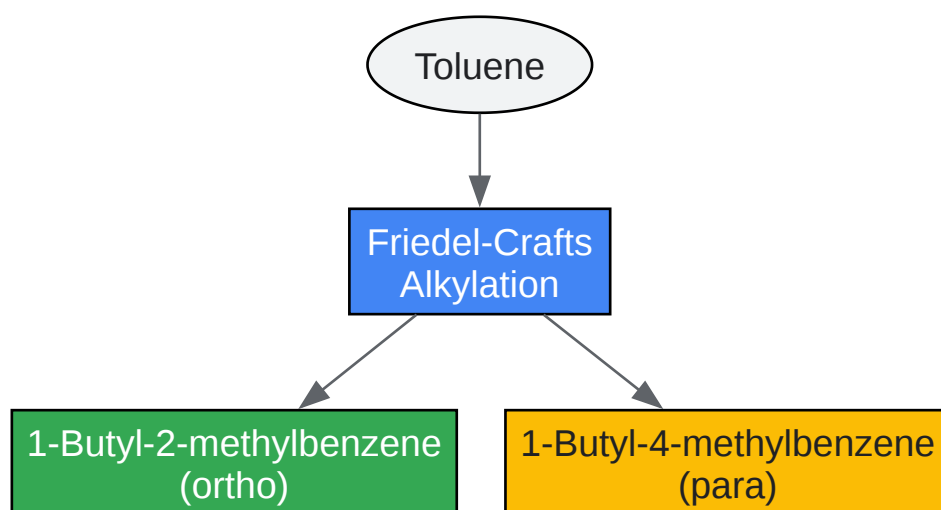
- **Reaction Setup:** A three-necked round-bottom flask is equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. The apparatus should be dried to prevent the deactivation of the Lewis acid catalyst.
- **Reagents:** Toluene is used as the aromatic substrate. 1-Bromobutane serves as the alkylating agent, and anhydrous aluminum chloride (AlCl_3) is a commonly used Lewis acid catalyst.
- **Procedure:**
 - Anhydrous aluminum chloride is suspended in an excess of toluene within the reaction flask, and the mixture is cooled in an ice bath.
 - 1-Bromobutane is added dropwise from the dropping funnel to the stirred suspension. The reaction is exothermic and the temperature should be maintained between 0-5 °C.
 - After the addition is complete, the reaction mixture is stirred at room temperature for a specified period to ensure the completion of the reaction.
- **Workup:**
 - The reaction is quenched by the slow addition of ice-cold water, followed by dilute hydrochloric acid to decompose the aluminum chloride complex.
 - The organic layer is separated using a separatory funnel.
 - The aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether) to recover any dissolved product.
 - The combined organic layers are washed with a saturated sodium bicarbonate solution and then with brine.
 - The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- **Purification:**

- The solvent is removed by rotary evaporation.
- The resulting crude product, a mixture of ortho and para isomers, is purified by fractional distillation to isolate **1-butyl-2-methylbenzene**.

Visualizations

Logical Relationship of Isomers

The following diagram illustrates the isomeric relationship between the products of the Friedel-Crafts alkylation of toluene with a butyl group.

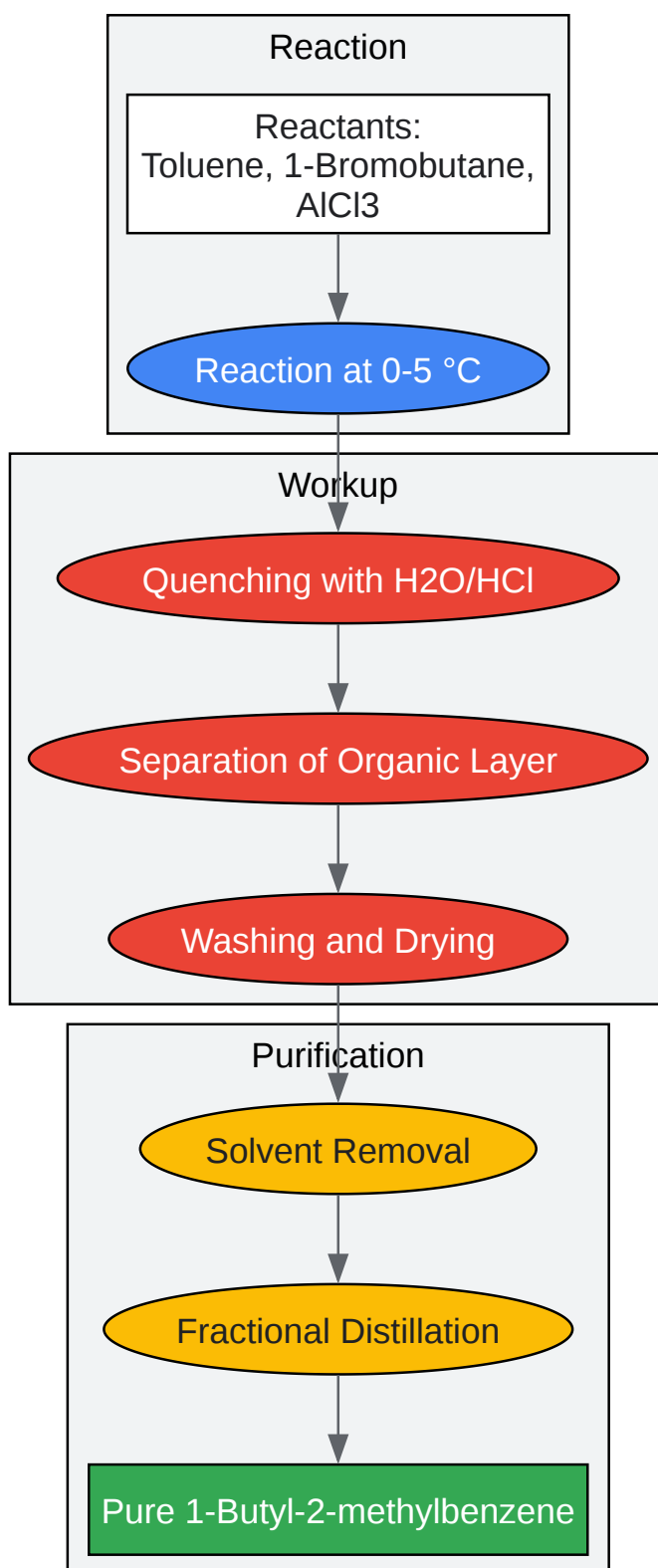


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Caption: Isomeric products from the Friedel-Crafts alkylation of toluene.

Experimental Workflow for Synthesis

The diagram below outlines the key stages in the synthesis and purification of **1-butyl-2-methylbenzene**.



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